

# Commercial Suppliers and Technical Guide for Resveratrol 3,5-diglucuronide-d4

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## Compound of Interest

Compound Name: Resveratrol 3,5-diglucuronide-d4

Cat. No.: B12423130

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For researchers, scientists, and drug development professionals requiring high-purity, isotopically labeled standards, **Resveratrol 3,5-diglucuronide-d4** is a critical reference material for pharmacokinetic and metabolic studies of resveratrol. This technical guide provides an overview of commercial suppliers, available product specifications, and relevant experimental protocols for the utilization of this compound.

## Commercial Availability

**Resveratrol 3,5-diglucuronide-d4** is a specialized chemical and is available from a select number of commercial suppliers that focus on reference standards and isotopically labeled compounds. Two prominent suppliers identified are Axios Research and MedChemExpress.

Supplier	Product Name	Catalog Number
Axios Research	Resveratrol-d4 3,5-Diglucuronide	AR-R01404
MedChemExpress	Resveratrol 3,5-diglucuronide-d4	HY-144159S

## Quantitative Data Summary

Detailed certificates of analysis for specific batches should be obtained directly from the suppliers. However, general product specifications provide a baseline for the expected quality

of **Resveratrol 3,5-diglucuronide-d4**. Axios Research, for instance, specifies the general purity for their isotopically labeled reference standards.

Parameter	Axios Research (General Specification)	MedChemExpress
Chemical Purity (HPLC)	≥ 98.0% <a href="#">[1]</a>	Not explicitly stated
Isotopic Purity	≥ 98.0% (by mass spectroscopy) <a href="#">[1]</a>	Not explicitly stated
Molecular Formula	C <sub>26</sub> H <sub>24</sub> D <sub>4</sub> O <sub>15</sub>	Not explicitly stated

Note: It is imperative for researchers to request a lot-specific Certificate of Analysis (CoA) from the supplier prior to purchase to obtain precise quantitative data, including purity, isotopic enrichment, and any identified impurities.[\[2\]](#)[\[3\]](#)[\[4\]](#)

## Experimental Protocols

The primary application of **Resveratrol 3,5-diglucuronide-d4** is as an internal standard in quantitative bioanalytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the accurate determination of resveratrol and its metabolites in biological matrices.

### Example Protocol: LC-MS/MS Analysis of Resveratrol Glucuronides in Plasma

This protocol is adapted from a published method for the analysis of resveratrol and its metabolites and can be tailored for the use of **Resveratrol 3,5-diglucuronide-d4** as an internal standard.[\[5\]](#)[\[6\]](#)[\[7\]](#)

#### 1. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample, add 200 µL of acetonitrile containing the internal standard (**Resveratrol 3,5-diglucuronide-d4**) at a known concentration.
- Vortex the mixture for 1 minute to precipitate proteins.

- Centrifuge at 10,000 x g for 10 minutes.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.

## 2. Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 30 x 2.0 mm, 3 µm particle size)[5][6]
- Mobile Phase A: 0.1% formic acid in water[5][6]
- Mobile Phase B: 0.1% formic acid in acetonitrile[5][6]
- Flow Rate: 0.25 mL/min[5][6]
- Injection Volume: 10 µL
- Gradient: A suitable gradient should be developed to ensure the separation of the analytes from matrix components. A typical starting point would be 95% A, holding for 1 minute, followed by a linear gradient to 95% B over 5 minutes.

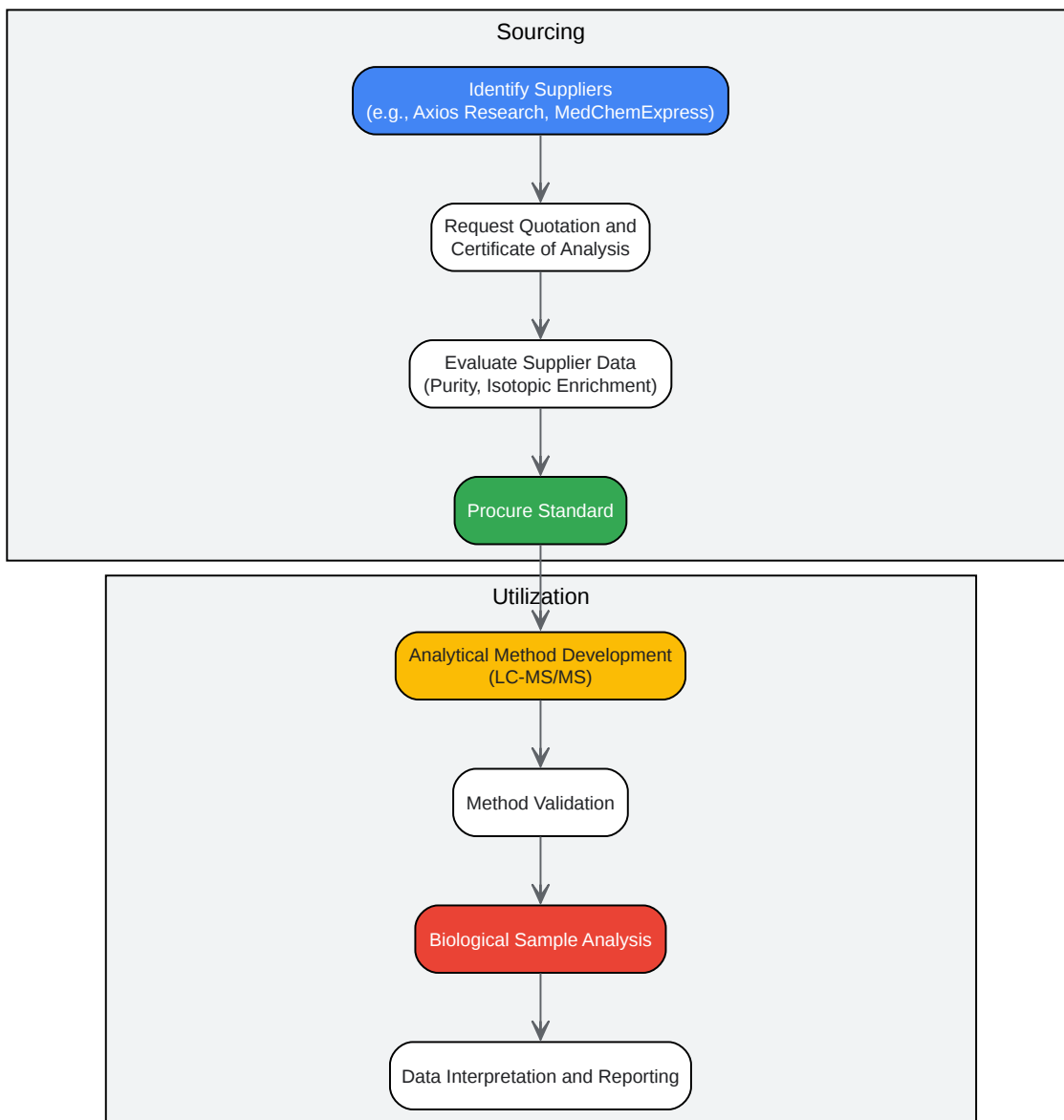
## 3. Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI), negative or positive mode. Glucuronides can often be detected in negative ion mode.[5][6]
- Multiple Reaction Monitoring (MRM): The specific precursor-to-product ion transitions for Resveratrol 3,5-diglucuronide and its deuterated internal standard need to be determined by direct infusion of the standards into the mass spectrometer.

# Visualizations

## Sourcing and Utilization Workflow

The following diagram illustrates a typical workflow for sourcing and utilizing **Resveratrol 3,5-diglucuronide-d4** in a research setting.



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